

Personal protective equipment for handling Cyclopropylamine-d5

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Compound of Interest

Compound Name: Cyclopropylamine-d5

Cat. No.: B591091

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Essential Safety and Handling Guide for Cyclopropylamine-d5

This document provides crucial safety protocols and logistical information for the handling and disposal of **Cyclopropylamine-d5**, tailored for researchers, scientists, and professionals in drug development. Adherence to these guidelines is paramount to ensure a safe laboratory environment.

Cyclopropylamine-d5 is a highly flammable and corrosive chemical that can cause severe skin burns and eye damage.^{[1][2]} It is also harmful if swallowed, inhaled, or absorbed through the skin.^{[1][3][4]} Specialised personal protective equipment (PPE) and handling procedures are mandatory to mitigate the associated risks.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative safety and physical data for Cyclopropylamine, which is chemically analogous to **Cyclopropylamine-d5**.

Property	Value	Source
Molecular Weight	57.09 g/mol	[1][5][6][7]
Boiling Point	49 - 50 °C (120 - 122 °F)	[1][8]
Flash Point	-25 °C (-13 °F)	[1]
Density	0.824 g/cm ³	[1][8]
Auto-ignition Temperature	275 °C (527 °F)	[1]
Oral LD50 (Rat)	445 mg/kg	[2]

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **Cyclopropylamine-d5** is essential to minimize exposure and prevent accidents.

Engineering Controls and Preparation

- Ventilation: Always handle **Cyclopropylamine-d5** in a well-ventilated area, preferably within a certified laboratory fume hood or with mechanical exhaust ventilation.[1]
- Ignition Sources: This substance is extremely flammable.[3][4] Ensure that all potential ignition sources, such as open flames, sparks, and hot surfaces, are strictly prohibited from the handling area.[1][2] Use explosion-proof electrical equipment.
- Emergency Equipment: An emergency eyewash station and safety shower must be readily accessible in the immediate vicinity of the handling area.

Required Personal Protective Equipment (PPE)

A comprehensive PPE ensemble is mandatory to create a barrier between the researcher and the hazardous material.[9][10]

- Eye and Face Protection: Wear tightly fitting safety goggles and a face shield (minimum 8-inch).[2][11] Standard safety glasses are not sufficient.

- **Hand Protection:** Chemical-resistant gloves are required.[2] Given the corrosive nature of this amine, PVC or rubber gloves are recommended.[3] Always inspect gloves for integrity before use and employ proper removal techniques to avoid skin contact.[2]
- **Body Protection:** A flame-retardant, chemical-resistant lab coat or a complete protective suit is necessary.[2] For handling corrosive liquids, trousers or overalls should be worn outside of boots to prevent spills from entering footwear.[3] A PVC apron can provide an additional layer of protection.[3]
- **Respiratory Protection:** If there is a risk of inhaling vapors, especially during spills or in inadequately ventilated areas, a full-face respirator with appropriate cartridges (e.g., type ABEK) or a self-contained breathing apparatus (SCBA) must be used.[1]

Handling and Storage

- **Personal Hygiene:** Avoid all personal contact, including inhalation and contact with skin and eyes.[3] Do not eat, drink, or smoke in the handling area. Wash hands thoroughly after handling.[2]
- **Container Handling:** Keep containers tightly sealed when not in use.[3] Due to the low boiling point, pressure can build up in sealed containers; vent them periodically and open them slowly to release any built-up vapors.[3]
- **Storage Conditions:** Store in a cool, dry, and well-ventilated area, away from heat and ignition sources.[1] The storage area should be designated as a flame-proof area.[3] Store below 38°C.[3]
- **Incompatible Materials:** Avoid contact with strong oxidizing agents, acids, acid chlorides, acid anhydrides, and carbon dioxide.[3]

Disposal Plan: Safe Waste Management

Proper disposal of **Cyclopropylamine-d5** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Characterization

- This material is classified as hazardous waste due to its ignitability and corrosivity.[3]

Waste Collection and Storage

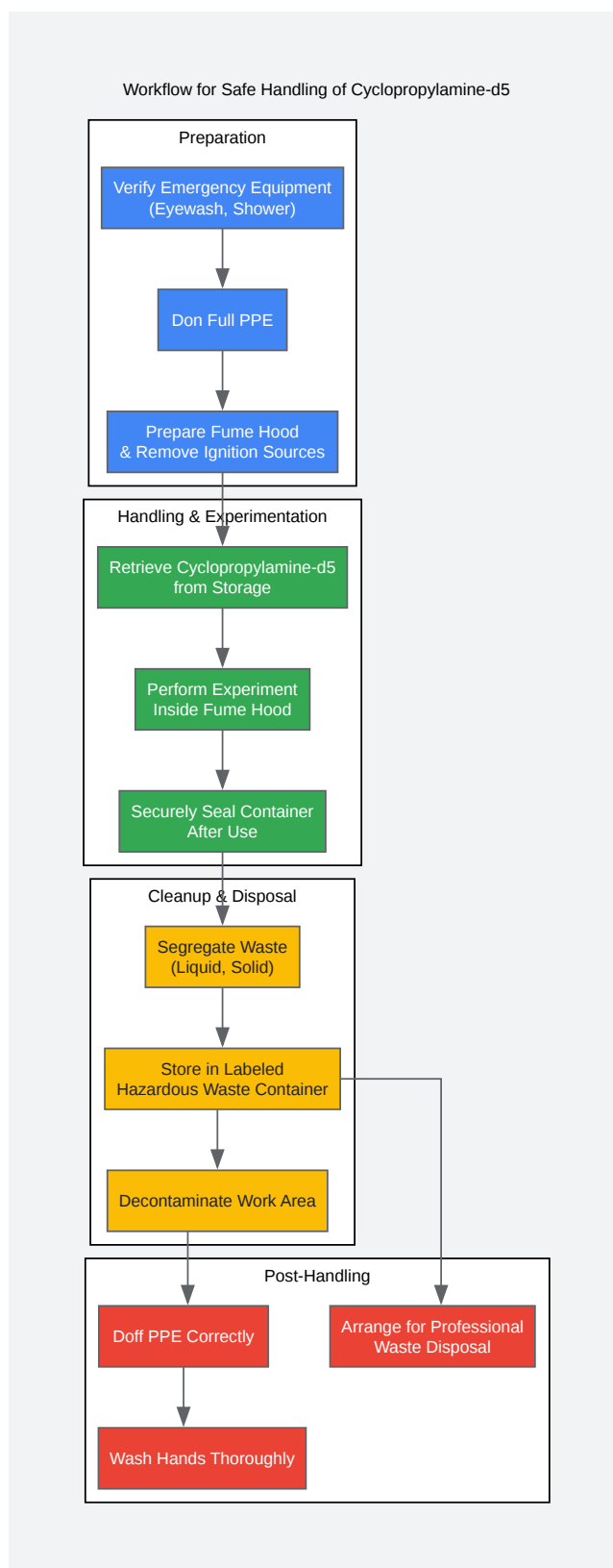
- **Spill Management:** In case of a spill, immediately remove all ignition sources and evacuate the area.[1][3] Absorb the spill with an inert, non-combustible material (e.g., sand, earth).[1] Do not use combustible materials like sawdust.
- **Waste Containers:** Collect the absorbed waste and any contaminated materials (e.g., gloves, absorbent pads) into a suitable, labeled, and tightly sealed container for hazardous waste.[1]

Final Disposal

- **Professional Disposal:** All waste must be handled in accordance with local, state, and federal regulations.[3] Contact a licensed professional waste disposal service to arrange for the treatment and disposal of this material.[1]
- **Treatment Methods:** Treatment may involve neutralization with a suitable dilute acid, followed by incineration in a licensed facility or burial in a designated chemical landfill.[3]
- **Container Decontamination:** Empty containers may still retain hazardous residues and should be decontaminated before disposal or recycling.[3]

Experimental Workflow and Safety Logic

The following diagram illustrates the logical workflow for the safe handling of **Cyclopropylamine-d5**, from initial preparation to final disposal.



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Caption: Logical workflow for the safe handling of **Cyclopropylamine-d5**.

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References

- 1. cdn isotopes.com [cdn isotopes.com]
- 2. cdh fine chemical.com [cdh fine chemical.com]
- 3. datasheets.scbt.com [datasheets.scbt.com]
- 4. store.apollo scientific.co.uk [store.apollo scientific.co.uk]
- 5. Cyclopropylamine | C₃H₇N | CID 69828 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Cyclopropylamine [webbook.nist.gov]
- 7. Cyclopropylamine (CAS 765-30-0) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 8. CYCLOPROPYLAMINE - Ataman Kimya [atamanchemicals.com]
- 9. gerpac.eu [gerpac.eu]
- 10. ppmmag.com [pppmag.com]
- 11. creativesafety supply.com [creativesafety supply.com]
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